

# **cis-1,3-cyclohexanedicarboxylic acid molecular formula and weight**

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<i>Compound of Interest</i>	
Compound Name:	<i>cis-1,3-Cyclohexanedicarboxylic Acid</i>
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## **Technical Dossier: cis-1,3-Cyclohexanedicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **cis-1,3-cyclohexanedicarboxylic acid**, a molecule of interest in various chemical and pharmaceutical research domains. The information is presented to support laboratory activities and theoretical investigations.

## **Physicochemical Properties**

The fundamental molecular characteristics of **cis-1,3-cyclohexanedicarboxylic acid** have been determined and are summarized below. These values are essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	172.18 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Alternate Molecular Weight	172.1785 g/mol	<a href="#">[1]</a>

## Experimental Protocols

This section is intended to house detailed methodologies for relevant experiments. Given the nature of the requested data, standard protocols for molecular weight determination are referenced.

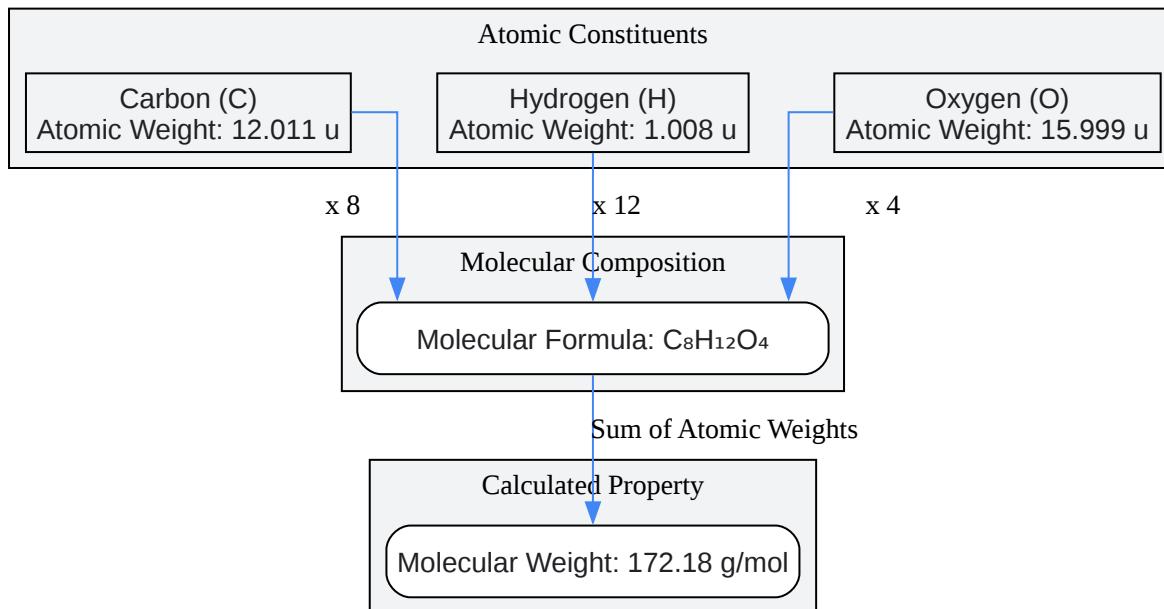
Mass Spectrometry for Molecular Weight Determination:

A standard protocol for determining the molecular weight of a non-volatile organic compound such as **cis-1,3-cyclohexanedicarboxylic acid** involves high-resolution mass spectrometry (HRMS).

- **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable solvent (e.g., methanol, acetonitrile) with an appropriate matrix if using Matrix-Assisted Laser Desorption/Ionization (MALDI), or introduced directly for Electrospray Ionization (ESI).
- **Instrumentation:** An ESI-Time of Flight (ESI-TOF) or Orbitrap mass spectrometer is calibrated using a known standard.
- **Data Acquisition:** The sample is introduced into the ion source. For ESI, the sample is nebulized and ionized by a high voltage. The resulting ions are guided into the mass analyzer.
- **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured. For **cis-1,3-cyclohexanedicarboxylic acid**, the protonated molecule  $[M+H]^+$  or the deprotonated molecule  $[M-H]^-$  would be the primary ions of interest.
- **Data Processing:** The acquired mass spectrum is processed to identify the peak corresponding to the molecule of interest. The molecular weight is calculated from the  $m/z$  value of the molecular ion.

## Logical Relationships

The following diagram illustrates the relationship between the atomic constituents and the final molecular properties of **cis-1,3-cyclohexanedicarboxylic acid**.

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Atomic composition to molecular properties relationship.

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